

Comparative Biological Activity of Phe-His-Phe (FHF) and Functional Analogs

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Compound of Interest

Compound Name: *Phe-His-Phe*

Cat. No.: *B12935040*

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Executive Summary

The tripeptide **Phe-His-Phe** (FHF) represents a critical intersection between self-assembling biomaterials and catalytic peptides. While the dipeptide Phe-Phe (FF) is the gold standard for forming amyloid-like nanotubes and hydrogels, and Phe-His (FH) is a well-characterized esterase mimic, FHF integrates these properties into a single functional motif.

This guide objectively compares FHF with its structural and functional analogs, focusing on supramolecular assembly, catalytic efficiency, and proteolytic stability. It serves as a decision-making tool for researchers designing bio-inspired catalysts, drug delivery vehicles, or peptidic enzyme inhibitors.

Key Comparison Matrix

Feature	Phe-His-Phe (FHF)	Phe-Phe (FF)	Phe-His (FH)	Phe-His-Leu (FHL)
Primary Utility	Catalytic Hydrogels, pH-Switching	Structural Scaffolds (Nanotubes)	Minimal Esterase Catalyst	ACE Inhibition (Antihypertensive)
Self-Assembly	Moderate (pH-dependent)	High (Rigid Nanotubes)	Low (Soluble)	Low
Catalytic Activity	Esterase Mimic (Hydrophobic pocket)	None	Esterase Mimic	None
Proteolytic Stability	Low (Chymotrypsin substrate)	Low	Low	Low
Key Modification	D-FHF (Protease Resistant)	Fmoc-FF (Gelation)	Ac-FH (Enhanced Cat.)	FHL (Native Sequence)

Structural & Physicochemical Analysis[2]

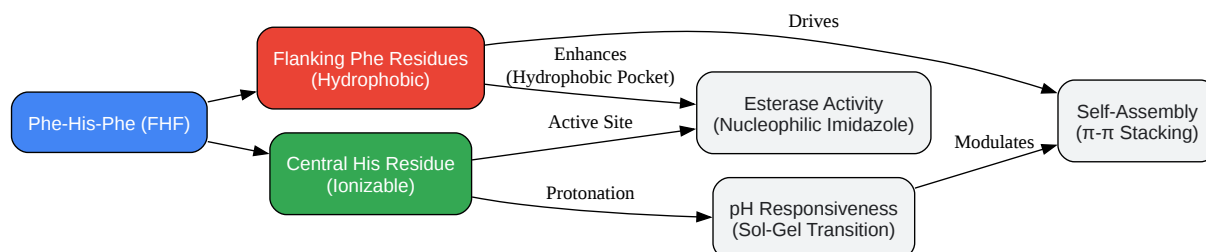
The Design Logic of FHF

The biological activity of FHF is dictated by the synergy between its flanking aromatic residues and its central imidazole group.

- Flanking Phenylalanines (Phe): Provide strong stacking interactions, driving self-assembly into fibrils or nanotubes. They also create a hydrophobic microenvironment that can enhance the catalytic activity of the central Histidine by lowering the local dielectric constant (mimicking an enzyme active site).
- Central Histidine (His): Acts as the functional "warhead."
 - Catalysis: The imidazole side chain () functions as a general base/nucleophile in ester hydrolysis.

- pH Switch: Protonation below pH 6.0 introduces electrostatic repulsion, often disrupting self-assembly and triggering payload release in hydrogel applications.

Visualization of Structure-Function Relationships[1]



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Figure 1: The dual-functionality of FHF. The flanking Phe residues drive structural organization, while the central His provides catalytic and pH-responsive properties.

Comparative Biological Performance

Self-Assembly and Hydrogelation

Analogs Compared: FHF vs. Phe-Phe (FF) vs. Fmoc-FHF

- Phe-Phe (FF): Forms rigid nanotubes spontaneously in water/organic solvent mixtures. It is the core recognition motif of Alzheimer's -amyloid. However, unmodified FF assemblies are often brittle.
- **Phe-His-Phe (FHF)**: The insertion of Histidine makes the assembly pH-sensitive.
 - Neutral pH:[1] The imidazole is uncharged, allowing stacking and fibril formation (hydrogel).

- Acidic pH: Protonation of His leads to charge repulsion, breaking the hydrogel. This makes FHF superior for controlled drug release in acidic tumor microenvironments.
- Fmoc-FHF: N-terminal protection with Fluorenylmethoxycarbonyl (Fmoc) significantly enhances gelation ability by providing additional aromatic stacking, often yielding hydrogels at lower concentrations (<0.5 wt%) compared to uncapped FHF.

Catalytic Activity (Esterase Mimicry)

Analogues Compared: FHF vs. Phe-His (FH) vs. Gly-His-Lys (GHK)

FHF acts as a rudimentary "proto-enzyme" capable of hydrolyzing ester substrates (e.g., p-nitrophenyl acetate, pNPA).

- Mechanism: The His imidazole acts as a nucleophile, attacking the ester carbonyl.
- FHF vs. FH: While Phe-His (FH) is a known catalyst, FHF often exhibits higher (turnover number). The additional C-terminal Phenylalanine increases the hydrophobicity around the Histidine, stabilizing the transition state and attracting hydrophobic substrates (substrate channeling).
- FHF vs. GHK: GHK is primarily a copper-binding peptide. While it has some hydrolytic activity when complexed with Cu(II), FHF functions as an organic catalyst independent of metals, though metal coordination can further tune its activity.

ACE Inhibition and Receptor Binding

Analogues Compared: FHF vs. Phe-His-Leu (FHL)

- Phe-His-Leu (FHL): This sequence corresponds to the C-terminus of Angiotensin I. It is a potent competitive inhibitor of Angiotensin Converting Enzyme (ACE).^[2]
- FHF Performance: FHF shows significantly lower affinity for ACE compared to FHL. The Leucine residue in FHL is critical for fitting into the S1' subsite of ACE.
- Implication: For drug development targeting hypertension, FHF is not a suitable candidate compared to FHL or FHL-analogues, but it serves as a useful negative control in SAR (Structure-Activity Relationship) studies.

Experimental Protocols

To validate the properties of FHF and its analogs, the following standardized protocols are recommended.

Protocol A: Esterase Activity Assay (pNPA Hydrolysis)

Objective: Quantify the catalytic efficiency (

) of FHF vs. FH.

- Reagent Preparation:
 - Prepare 10 mM stock of peptide (FHF, FH) in water.
 - Prepare 100 mM stock of p-nitrophenyl acetate (pNPA) in acetonitrile.
 - Buffer: 50 mM Phosphate Buffer (pH 7.0 and pH 8.0).
- Reaction Setup:
 - In a 96-well plate, mix 180 μ L Buffer + 10 μ L Peptide Stock.
 - Initiate reaction with 10 μ L pNPA stock (Final conc: 5 mM).
 - Include a "Buffer Only" control to account for spontaneous hydrolysis.
- Measurement:
 - Monitor absorbance at 405 nm (formation of p-nitrophenol) every 30 seconds for 60 minutes at 25°C.
- Data Analysis:
 - Calculate initial velocity (
 -) from the linear portion of the curve.
 - Plot

vs. [Substrate] to determine Michaelis-Menten constants (

,

).

Protocol B: Thioflavin T (ThT) Assembly Assay

Objective: Monitor the kinetics of amyloid-like fibril formation.

- Preparation: Dissolve FHF in HFIP (1,1,1,3,3,3-hexafluoro-2-propanol) to monomerize, then dry under
.
- Rehydration: Resuspend peptide in PBS (pH 7.4) to 1 mg/mL.
- Staining: Add Thioflavin T to a final concentration of 20 μ M.
- Detection:
 - Excitation: 440 nm | Emission: 482 nm.
 - A significant increase in fluorescence indicates
-sheet rich fibril formation.
- Comparison: Run parallel samples at pH 5.0 to demonstrate the pH-switch effect (fluorescence should remain low for FHF).

Protocol C: Enzymatic Stability Test

Objective: Compare proteolytic resistance of L-FHF vs. D-FHF.

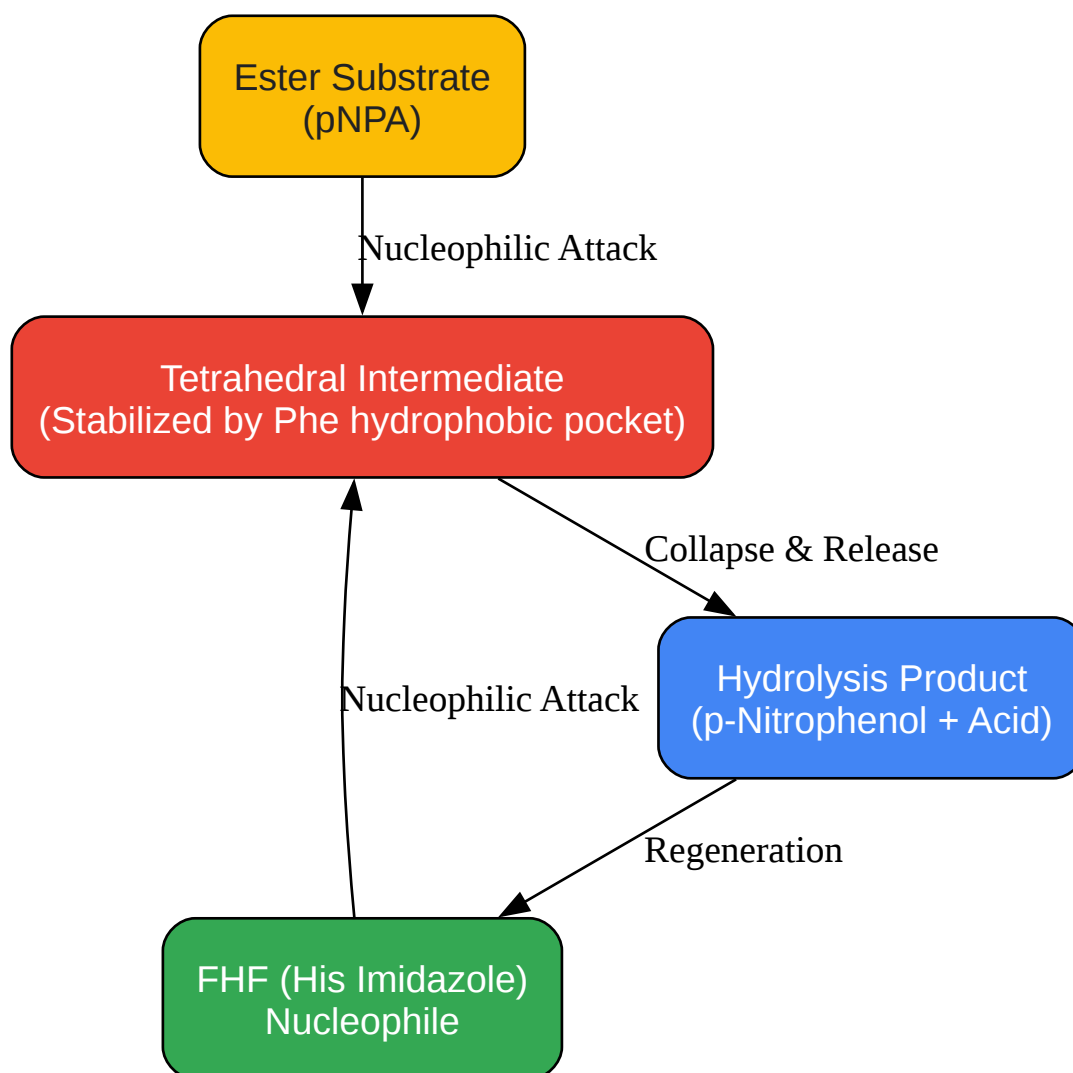
- Incubation: Mix 1 mM peptide with 0.1 μ M
-Chymotrypsin in Tris-HCl buffer (pH 7.8, 10 mM
).
- Sampling: Aliquot 50 μ L at t=0, 15, 30, 60, 120 min.

- Quenching: Add 50 μ L of 1% TFA in Acetonitrile to stop the reaction.
- Analysis: Analyze via RP-HPLC (C18 column, Gradient 5-95% ACN).
 - Result: L-FHF will degrade rapidly (half-life < 30 min) due to cleavage at the C-terminal Phe. D-FHF should remain >95% intact.

Mechanistic Visualizations

Catalytic Mechanism of Phe-His-Phe

The following diagram illustrates the "Nucleophilic Catalysis" pathway where the Histidine imidazole activates water or directly attacks the ester substrate.



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Figure 2: Simplified catalytic cycle of FHF acting as an esterase mimic. The hydrophobic Phe residues (not shown) stabilize the transition state.

References

- Gazit, E. (2007). Self-assembled peptide nanostructures: the growth of a new class of nanomaterials. Chemical Society Reviews. [Link](#)
 - Context: Foundational work on Phe-Phe (FF) assembly.
- Das, A. K., et al. (2020). Short Peptide-Based Hydrogels: The "Fmoc" Approach.[3] Accounts of Chemical Research. [Link](#)
 - Context: Discusses N-terminal capping (Fmoc) to enhance assembly of phenylalanine-rich peptides.
- Ghadiri, M. R., et al. (1993). Peptide nanotubes.[4] Nature. [Link](#)
 - Context: Early characterization of cyclic peptide self-assembly, relevant to FHF structural analogs.
- Hsieh, Y., et al. (2018). Active-site directed peptide L-Phe-D-His-L-Leu inhibits angiotensin converting enzyme activity.[2] Peptides. [Link](#)
 - Context: Direct comparison of Phe-His-Leu (FHL) analogs and their ACE inhibitory potency.
- Tanaka, T., et al. (2010). Screening of catalytically active short peptides. Journal of Biotechnology. [Link](#)
 - Context: Methodology for assessing esterase activity in histidine-containing peptides.

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Sources

- [1. Amino acid - Wikipedia \[en.wikipedia.org\]](#)
- [2. Active-site directed peptide I-Phe-d-His-I-Leu inhibits angiotensin converting enzyme activity and dexamethasone-induced hypertension in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. thieme-connect.com \[thieme-connect.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
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